

structural analysis of 2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide

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Compound of Interest

Compound Name: 2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide

CAS No.: 90228-11-8

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An In-Depth Guide to the Structural Analysis of **2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide** for Drug Development Professionals

Abstract

This technical guide provides a comprehensive framework for the structural analysis and elucidation of **2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide**, a substituted piperazine derivative of interest in pharmaceutical research and development. While direct spectral data for this specific molecule is not widely published, its structure can be definitively confirmed through a systematic, multi-technique approach. This document outlines the logical synthesis, detailed analytical protocols, and predictive interpretation of spectroscopic data (NMR, MS, and IR) based on the well-characterized constituent fragments of the molecule. By explaining the causality behind each analytical choice, this guide serves as a practical blueprint for researchers engaged in the characterization of novel chemical entities.

Introduction and Molecular Profile

2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide belongs to the piperazine class of compounds, a scaffold that is ubiquitous in medicinal chemistry due to its favorable pharmacokinetic properties and versatile synthetic handles. Piperazine derivatives are integral to numerous approved drugs, acting on a wide range of biological targets. The title compound is a tertiary amine combining the functionalities of a hydroxyethylpiperazine core with an acetamide side chain.

A thorough structural characterization is the bedrock of any drug development program, ensuring molecular identity, purity, and stability. This guide provides the scientific rationale and detailed methodologies required to achieve an unambiguous structural assignment for this molecule.

Physicochemical Properties (Predicted)

A summary of the predicted physicochemical properties for **2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide** is presented below. These values are calculated based on its constituent parts: 1-(2-hydroxyethyl)piperazine and an acetamide group.

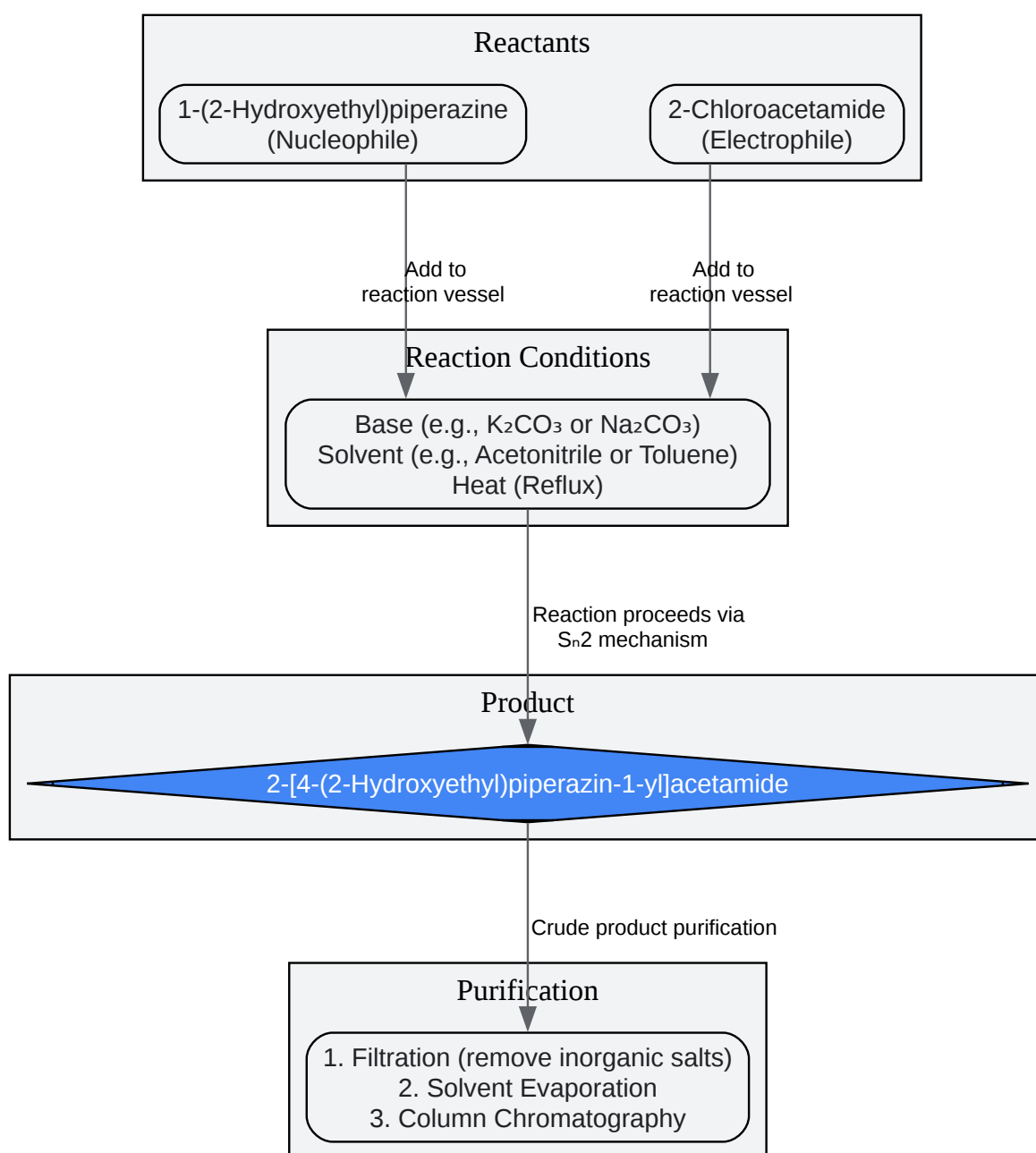
Property	Predicted Value	Source / Method
IUPAC Name	2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide	IUPAC Nomenclature
Molecular Formula	C ₈ H ₁₇ N ₃ O ₂	Elemental Composition
Molecular Weight	187.24 g/mol	Calculation
CAS Number	Not assigned; related precursors are 103-76-4 and 55829-43-1. [1] [2]	-
Appearance	Predicted to be a solid or viscous liquid at room temperature.	Based on analogs [3]

Synthesis and Purification

Rationale: The most logical and efficient synthesis route for the target molecule is the N-alkylation of a secondary amine with a suitable electrophile. Here, we utilize 1-(2-

hydroxyethyl)piperazine as the nucleophilic starting material and 2-chloroacetamide as the alkylating agent. This is a standard, high-yielding reaction for creating N-substituted piperazine derivatives.[4]

Proposed Synthetic Workflow



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Caption: Synthetic workflow for **2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide**.

Experimental Protocol: Synthesis

- **Vessel Preparation:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 1-(2-hydroxyethyl)piperazine (1.0 eq), potassium carbonate (2.0 eq) as a base, and acetonitrile (10 volumes).
- **Reaction Initiation:** Begin stirring the suspension. Add 2-chloroacetamide (1.1 eq) to the mixture.
- **Heating:** Heat the reaction mixture to reflux (approx. 82°C for acetonitrile) and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** After completion, cool the mixture to room temperature. Filter off the inorganic salts (potassium carbonate and potassium chloride) and wash the filter cake with a small amount of acetonitrile.
- **Isolation:** Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude residue can be purified by silica gel column chromatography using a gradient elution system (e.g., dichloromethane/methanol) to yield the pure product.

Structural Elucidation via Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR spectroscopy is the most powerful technique for determining the precise connectivity and chemical environment of atoms in a molecule. ^1H NMR will identify and map all proton environments, while ^{13}C NMR confirms the carbon skeleton. 2D NMR experiments (like COSY and HSQC) are then used to validate these assignments by establishing proton-proton and proton-carbon correlations.

Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of the purified product and dissolve it in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0.00 ppm).
- Acquisition: Acquire spectra on a 400 MHz (or higher) spectrometer.
 - ^1H NMR: Acquire with a 90° pulse, a relaxation delay of 5 seconds, and 16-32 scans.
 - ^{13}C NMR: Acquire with proton decoupling, a 45° pulse, a relaxation delay of 2 seconds, and accumulate 1024-2048 scans for good signal-to-noise.

Predicted ^1H NMR Spectrum

The predicted ^1H NMR spectrum is a composite of signals from the hydroxyethyl group and the acetamide-substituted piperazine ring.

Predicted δ (ppm)	Multiplicity	Integration	Assignment	Rationale
~7.0-7.5 (broad s)	Singlet (broad)	2H	-C(O)NH ₂	Amide protons, often broad and may exchange with trace water.
~3.65 (t)	Triplet	2H	-CH ₂ -OH	Methylene group adjacent to the hydroxyl, deshielded by oxygen.[5]
~3.20 (s)	Singlet	2H	-N-CH ₂ -C(O)NH ₂	Methylene group between the piperazine nitrogen and the carbonyl group. [6]
~2.70 (t)	Triplet	2H	-N-CH ₂ -CH ₂ OH	Methylene group adjacent to the piperazine nitrogen on the hydroxyethyl arm.[5]
~2.50-2.65 (m)	Multiplet	8H	Piperazine Ring Protons	The eight protons of the piperazine ring will appear as a complex multiplet.
~2.40 (broad s)	Singlet (broad)	1H	-CH ₂ -OH	Hydroxyl proton, position and shape are concentration

and solvent
dependent.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will confirm the presence of all 8 unique carbon atoms in the molecule.

Predicted δ (ppm)	Assignment	Rationale
~172	C=O	Carbonyl carbon of the acetamide group, highly deshielded.
~61	-N-CH ₂ -C(O)NH ₂	Methylene carbon adjacent to the amide.
~60	-CH ₂ -OH	Carbon adjacent to the hydroxyl group. [1]
~58	-N-CH ₂ -CH ₂ OH	Carbon adjacent to the piperazine nitrogen. [1]
~53-54	Piperazine Carbons	Carbons of the piperazine ring.

Molecular Weight and Fragmentation Analysis by Mass Spectrometry (MS)

Rationale: High-Resolution Mass Spectrometry (HRMS) provides an extremely accurate mass measurement, which serves to confirm the elemental composition (molecular formula) of the compound. Tandem MS (MS/MS) induces fragmentation of the molecule, and the resulting fragment ions provide definitive proof of the molecule's substructures.

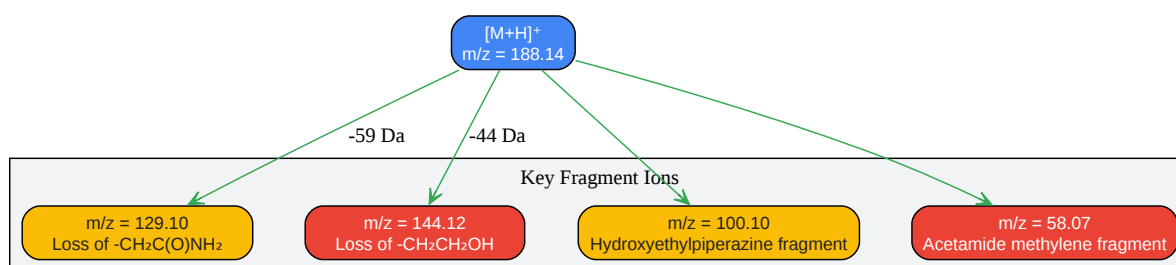
Protocol: LC-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile. Further dilute to ~1-10 $\mu\text{g/mL}$ in the mobile phase.

- Instrumentation: Use an LC-MS system equipped with an Electrospray Ionization (ESI) source operating in positive ion mode.
- Analysis:
 - Full Scan MS: Acquire data from m/z 50 to 500 to determine the mass of the protonated molecule $[M+H]^+$.
 - MS/MS: Select the $[M+H]^+$ ion for collision-induced dissociation (CID) to generate fragment ions.

Predicted Mass Spectrum and Fragmentation

- Expected $[M+H]^+$: 188.1448 (Calculated for $C_8H_{18}N_3O_2^+$)
- Key Fragmentation Pathways: The primary fragmentation is expected to occur at the bonds adjacent to the nitrogen atoms of the piperazine ring, which are the most labile sites.



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Caption: Predicted ESI-MS/MS fragmentation pathway for the target molecule.

Functional Group Identification by Infrared (IR) Spectroscopy

Rationale: IR spectroscopy is an essential and rapid technique for identifying the key functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency, providing a molecular "fingerprint." For this molecule, we expect to see characteristic absorptions for the O-H (hydroxyl), N-H (amide), and C=O (amide carbonyl) groups.

Protocol: FTIR-ATR Analysis

- **Sample Preparation:** Place a small amount of the purified solid or liquid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Background Scan:** Perform a background scan of the empty ATR crystal to subtract atmospheric (CO₂, H₂O) absorptions.
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16-32 scans over the range of 4000-400 cm⁻¹.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
3400 - 3200	Strong, Broad	O-H Stretch	Characteristic of the hydroxyl group, broadened by hydrogen bonding.
~3350, ~3180	Medium	N-H Stretch	Primary amides typically show two distinct N-H stretching bands. [7]
2940 - 2800	Medium-Strong	C-H Stretch	Aliphatic C-H stretching from the piperazine and ethyl groups.
~1660	Strong	C=O Stretch (Amide I)	A very strong and characteristic absorption for the amide carbonyl group. [8]
~1620	Medium	N-H Bend (Amide II)	Bending vibration of the N-H bonds in the primary amide.
1150 - 1050	Medium-Strong	C-O Stretch	Stretching of the C-O bond in the primary alcohol.

Conclusion

The structural elucidation of **2-[4-(2-Hydroxyethyl)piperazin-1-yl]acetamide** can be achieved with high confidence through a coordinated application of NMR, MS, and IR spectroscopy. This guide provides the foundational knowledge, experimental protocols, and predictive data interpretation necessary for its unambiguous characterization. The proposed synthesis via N-alkylation offers a reliable method for its preparation. By systematically analyzing the spectral

data and comparing it to the known features of its constituent fragments, researchers can definitively confirm the identity and purity of this molecule, enabling its advancement in drug discovery and development pipelines.

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